

Personal protective equipment for handling N-methyl-5-phenyl-3-isoxazolecarboxamide

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Compound of Interest

Compound Name: *N*-methyl-5-phenyl-3-isoxazolecarboxamide

Cat. No.: B171521

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Essential Safety and Handling Guide for N-Methyl-5-phenyl-3-isoxazolecarboxamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **N-methyl-5-phenyl-3-isoxazolecarboxamide** (CAS No. 144537-05-3). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **N-methyl-5-phenyl-3-isoxazolecarboxamide**, a comprehensive PPE strategy is required to minimize exposure risk. The following equipment is mandatory:

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Wear impervious gloves (e.g., nitrile, neoprene) to prevent skin contact.
Body Protection	A laboratory coat or other protective clothing should be worn to prevent skin exposure.
Respiratory	Use a NIOSH/MSHA approved respirator when handling the powder form of the compound, especially when dust may be generated.

Operational Plan: Safe Handling and Storage

Proper handling and storage are paramount to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Ventilation: Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid Contact: Take precautions to avoid contact with skin, eyes, and clothing.
- Aerosolization: Avoid actions that could lead to dust formation or aerosolization.

Storage:

- Container: Keep the container tightly closed when not in use.
- Environment: Store in a cool, dry place away from incompatible materials.

Disposal Plan

All waste materials should be handled as hazardous chemical waste.

- Chemical Waste: Dispose of **N-methyl-5-phenyl-3-isoxazolecarboxamide** and any contaminated materials in a designated, sealed, and properly labeled hazardous waste container.
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be collected in a sealed bag and disposed of as hazardous waste.
- Regulatory Compliance: All disposal must be in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

Spill Response Workflow

In the event of a spill, follow this workflow to ensure a safe and effective cleanup.

Caption: Workflow for chemical spill response.

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References

- 1. fishersci.com [fishersci.com]
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